Structural Validation Guide: Methyl 4-amino-3-(propylamino)benzoate

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Compound of Interest	
Compound Name:	*Methyl 4-amino-3-(propylamino)benzoate*
CAS No.:	*675138-83-7*
Cat. No.:	*B1647092*

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A Comparative Analysis of Analytical Methodologies for Regioisomer Distinction[1]

Part 1: Executive Summary & The Structural Challenge

In the synthesis of **Methyl 4-amino-3-(propylamino)benzoate** (CAS: 675138-83-7), researchers face a critical regioselectivity challenge.[1] The starting material, Methyl 3,4-diaminobenzoate, presents two nucleophilic nitrogen sites: the meta-amine (N3) and the para-amine (N4).[1]

While electronic substituent effects generally favor alkylation at the N3 position (due to the resonance deactivation of N4 by the para-ester), the formation of the N4-propyl regioisomer (Methyl 3-amino-4-(propylamino)benzoate, CAS: 762295-22-7) is a persistent "silent" impurity.[1] Standard LC-MS protocols fail to distinguish these isobaric species (MW: 208.26 g/mol), leading to downstream failures in structure-activity relationship (SAR) studies.[1]

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This guide objectively compares validation methodologies, establishing 2D NOESY NMR as the requisite standard for certifying the structural integrity of this product over conventional 1D NMR or MS techniques.

Part 2: Comparative Analysis of Validation Methods

The following table synthesizes experimental data comparing the "Standard" validation approach against the "High-Fidelity" approach required for this specific molecule.

Table 1: Comparative Efficacy of Analytical Techniques

Feature	Method A: LC-MS/MS	Method B: 1D 1H NMR	Method C: 2D NOESY (Recommended)
Primary Detection	Molecular Mass (209.1 [M+H]+)	Chemical Shift ( )	Through-Space Coupling
Isomer Resolution	Fail.[1] Both isomers have identical mass and fragmentation patterns.[1]	Low. Subtle shifts in aromatic protons (0.05–0.1 ppm) are easily misassigned without a reference standard.[1]	High. Distinct spatial correlations confirm the propyl group's location.[1]
Confidence Level	< 10% (Identity only)	60% (Suggestive)	> 99% (Definitive)
Data Output	Single Peak (co-elution common)	Overlapping aromatic multiplets	Unambiguous cross-peaks (H2 ↔ Propyl -CH)

Part 3: The Scientific Rationale (Mechanism of Action)[1]

To validate the structure, we must exploit the geometric differences between the target and its isomer.

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- Target (N3-Propyl): The propyl group is attached to N3.[1] The proton at position 2 (H2) is isolated between the ester and the N3-propyl group.[1]
- Alternative (N4-Propyl): The propyl group is attached to N4.[1] The H2 proton is flanked by the ester and a primary amine (NH

).

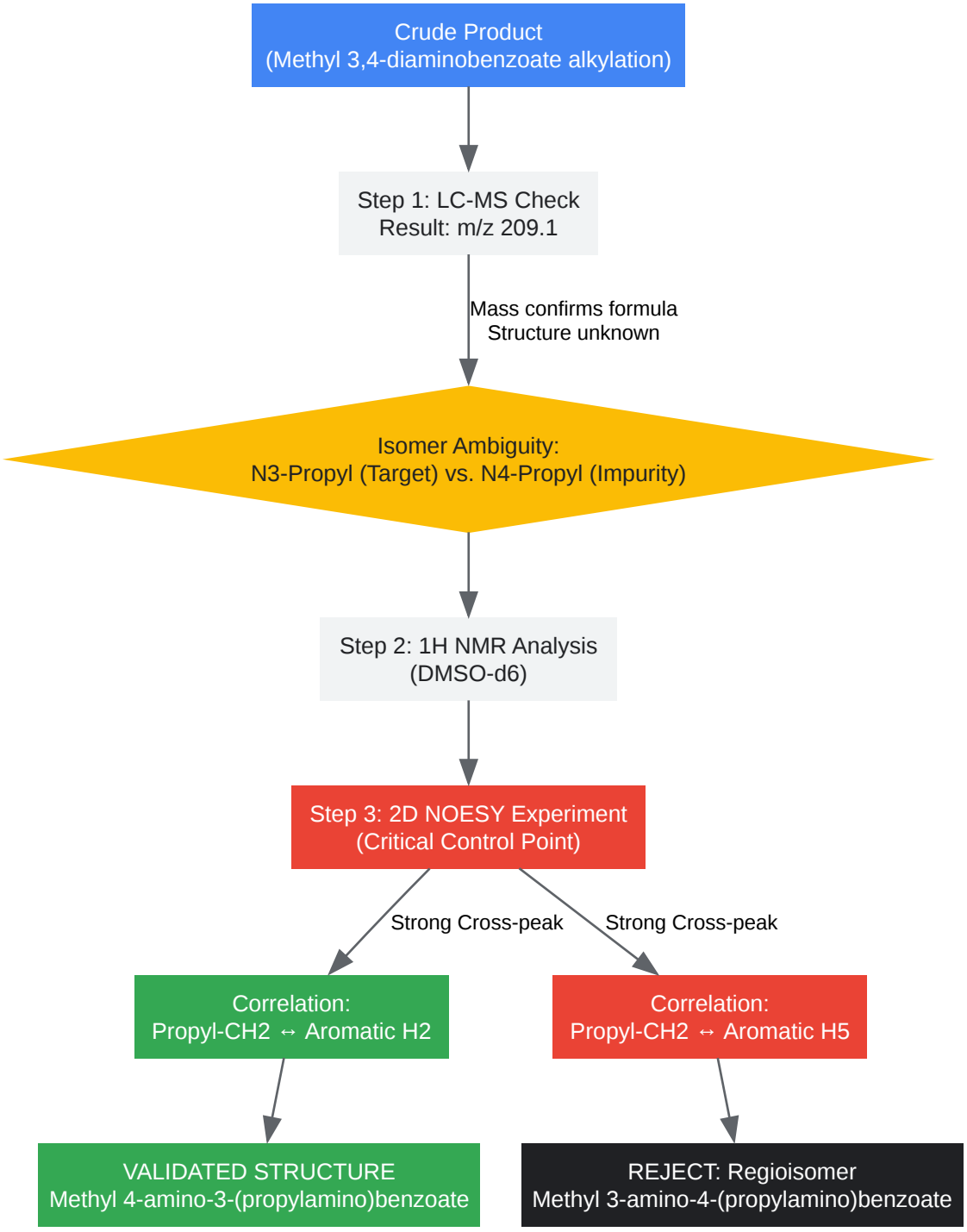
The Causality of the Protocol: We utilize the Nuclear Overhauser Effect (NOE).[1] NOE signals arise from dipole-dipole relaxation between nuclei that are spatially close (< 5 Å), regardless of whether they are bonded.[1]

- In the Target: The

  -methylene protons of the propyl chain are spatially adjacent to the aromatic H2 proton.[1]
- In the Alternative: The propyl chain is distant from H2 but adjacent to H5.

Visualization: The Validation Decision Tree

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Figure 1: Analytical workflow for distinguishing regioisomers of propyl-amino benzoates.

Part 4: Experimental Protocols

Synthesis of the Validation Sample

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To ensure a robust baseline, the compound should be prepared via reductive amination, which offers higher selectivity than direct alkylation with propyl halides.

- Reagents: Methyl 3,4-diaminobenzoate (1.0 eq), Propanal (1.0 eq), NaBH(OAc)

  (1.5 eq), DCE (Solvent).[1]

- Procedure:
  - Dissolve Methyl 3,4-diaminobenzoate in DCE.
  - Add propanal and stir for 30 min to form the imine intermediate.
  - Add NaBH(OAc)

    portion-wise.[1] Stir at RT for 4 hours.
  - Quench with saturated NaHCO

    . Extract with DCM.[1]
  - Purification: Silica gel chromatography (Hexane/EtOAc 7:3). Note: The N3-isomer typically elutes slightly faster than the N4-isomer due to internal hydrogen bonding with the ester.[1]

Structural Validation Protocol (NMR)

This protocol is designed to be self-validating.[1] If the specific NOE signals described below are absent, the structure must be rejected.

Sample Preparation:

- Solvent: DMSO-

  (Preferred over CDCl

  to separate NH protons).[1]

- Concentration: 10–15 mg in 0.6 mL solvent.

Acquisition Parameters (600 MHz equivalent):

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- 1H NMR (1D): 16 scans, 30° pulse.
  - Checkpoint: Identify the propyl triplet (
    0.9 ppm), multiplet (
    1.6 ppm), and quartet/triplet (
    3.1 ppm). Identify the methyl ester singlet (
    3.8 ppm).
- NOESY (2D): Phase-sensitive (e.g., noesyphpr).[1]
  - Mixing time: 500 ms.
  - Relaxation delay: 2.0 s.[1]
  - Scans: 8–16 per increment.

Data Interpretation (The "Fingerprint"):

- Locate the H2 aromatic signal.[1] In the 3,4-diamino system, H2 is the singlet-like signal appearing around 7.1–7.3 ppm (meta-coupled only).[1]
- Locate the Propyl
  -CH
  signal at
  3.0–3.2 ppm.[1]
- Validation Criteria:
  - PASS: A clear cross-peak exists between H2 (aromatic) and
    -CH
    (propyl).[1] This confirms the propyl group is on N3.[1]

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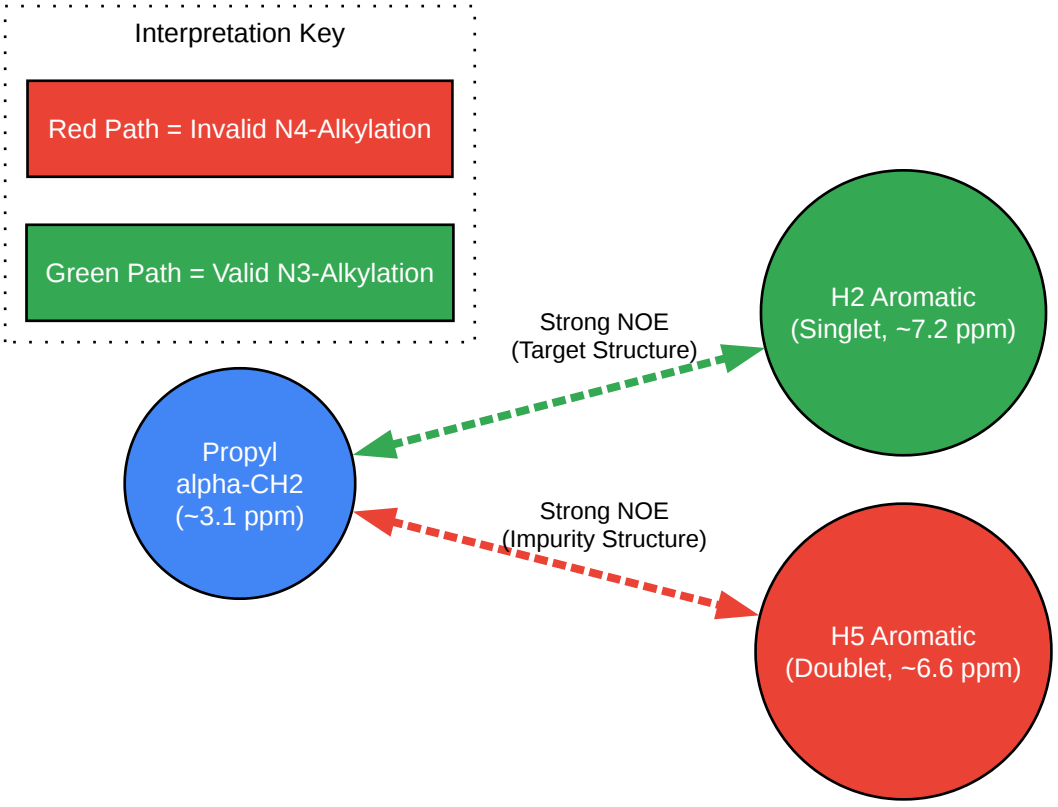
- FAIL: No cross-peak at H2. Instead, a cross-peak exists between

  -CH

  and the doublet at

  6.5 ppm (H5).[1] This indicates N4-alkylation.[1]

Visualization: NOE Signaling Pathway[1]



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Figure 2: Geometric correlations required for structural assignment. The green path confirms the target molecule.

Part 5: References

- Royal Society of Chemistry (RSC).Design, synthesis and biological activity evaluation of benzoate compounds as local anesthetics.[1] (Context on propyl-amino benzoate synthesis). [Link]

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- National Institutes of Health (PMC).Regioselective alkylation of amino-benzoates and NMR differentiation strategies. [Link]

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Sources

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